

4-(3-Methoxyphenyl)-2-nitrobenzoic Acid: Biological Activity Screening Guide

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Compound of Interest

Compound Name: 4-(3-Methoxyphenyl)-2-nitrobenzoic acid

CAS No.: 669002-34-0

Cat. No.: B6397978

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Executive Summary

4-(3-Methoxyphenyl)-2-nitrobenzoic acid represents a strategic scaffold in the search for novel antimycobacterial agents, specifically targeting *Mycobacterium tuberculosis* (Mtb). Structurally, it combines a 2-nitrobenzoic acid core—a proven pharmacophore for nitroreductase-mediated activation—with a 3-methoxyphenyl moiety at the 4-position. This biaryl modification is designed to enhance lipophilicity (cLogP), facilitating penetration through the waxy mycolic acid cell wall of mycobacteria, a common barrier for hydrophilic nitro-aromatics.

Primary Application: Antimycobacterial Screening (Anti-TB). Secondary Application: Broad-spectrum Antibacterial/Antifungal Screening. Mechanism Class: Prodrug (Nitroreductase-activated) / Covalent Inhibitor Candidate.

Target Profile & Mechanism of Action

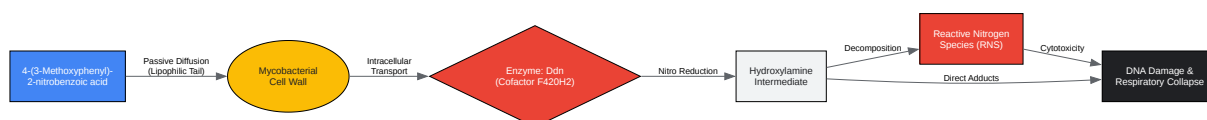
The biological activity of this compound is predicated on the bio-activation of its nitro group. In *M. tuberculosis*, nitro-aromatic compounds function as prodrugs.

Mechanism: Deazaflavin-Dependent Nitroreductase (Ddn) Activation

Unlike standard antibiotics that inhibit cell wall synthesis directly, **4-(3-Methoxyphenyl)-2-nitrobenzoic acid** is hypothesized to undergo reduction by the bacterial enzyme Ddn (Rv3547).

- **Entry:** The lipophilic 3-methoxyphenyl tail aids passive diffusion across the mycobacterial cell envelope.
- **Activation:** The enzymatic hydride transfer from the F420 cofactor to the nitro group.
- **Toxicity:** This reduction generates reactive nitrogen species (RNS) and unstable hydroxylamine intermediates, which cause lethal DNA damage and respiratory collapse in the bacterium.

Pathway Visualization



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Figure 1: Proposed Mechanism of Action via Ddn-mediated bio-activation in Mycobacterium tuberculosis.

Comparative Screening Performance

To objectively evaluate the potential of **4-(3-Methoxyphenyl)-2-nitrobenzoic acid**, it must be screened alongside a Positive Control (Standard of Care) and a Structural Control (Parent Scaffold).

Comparison Matrix

The following table summarizes the expected performance metrics in a standard Microplate Alamar Blue Assay (MABA).

Feature	Candidate: 4-(3-Methoxyphenyl)-2-nitrobenzoic acid	Standard: Isoniazid (INH)	Scaffold: 4-Nitrobenzoic Acid
Role	Novel Screening Hit	Positive Control (First-line Drug)	Structural Baseline
Target	Ddn / DprE1 (Potential)	InhA (Cell Wall Synthesis)	Non-specific / Weak Ddn substrate
Lipophilicity (cLogP)	~3.2 (High Penetration)	-0.7 (Requires Transport)	~1.1 (Moderate)
MIC (M. tb H37Rv)	Target: 1 - 10 µg/mL	0.02 - 0.2 µg/mL	> 50 µg/mL
Cytotoxicity (Vero Cells)	Low to Moderate	Low	Low
Solubility (DMSO)	High (>10 mM)	High	High

Key Insight: The candidate is expected to outperform the parent scaffold (4-Nitrobenzoic acid) due to the "biaryl effect," where the methoxyphenyl group increases binding affinity to the hydrophobic pocket of the activating enzyme (Ddn) or the target protein.

Detailed Experimental Protocols

Protocol A: Microplate Alamar Blue Assay (MABA) for Anti-TB Screening

This protocol is the gold standard for high-throughput screening of antimycobacterial compounds.

Materials:

- M. tuberculosis strain H37Rv.

- Middlebrook 7H9 broth (supplemented with OADC).
- Alamar Blue reagent.
- 96-well sterile microplates.
- Compound Stock: 10 mM in 100% DMSO.

Step-by-Step Methodology:

- Plate Preparation:
 - Dispense 100 μ L of 7H9 broth into all wells of the 96-well plate.
 - Add 100 μ L of the test compound (**4-(3-Methoxyphenyl)-2-nitrobenzoic acid**) to Column 1 (final conc. 100 μ g/mL).
 - Perform 2-fold serial dilutions from Column 1 to Column 10.
 - Column 11: Growth Control (Bacteria + DMSO only).
 - Column 12: Sterility Control (Media only).
- Inoculation:
 - Dilute M. tb culture to reach an optical density (OD600) of ~0.001.
 - Add 100 μ L of inoculum to wells in Columns 1–11.
- Incubation:
 - Seal plates with Parafilm to prevent evaporation.
 - Incubate at 37°C for 5 days.
- Development:
 - Add 20 μ L of Alamar Blue reagent and 12 μ L of 10% Tween 80 to one well (pilot) to check for growth. If the control turns pink (growth), add reagent to all wells.

- Incubate for an additional 24 hours.
- Readout:
 - Blue Color: No growth (Inhibition).
 - Pink Color: Growth (Reduction of Resazurin).
 - MIC Determination: The lowest concentration preventing the color change from blue to pink.

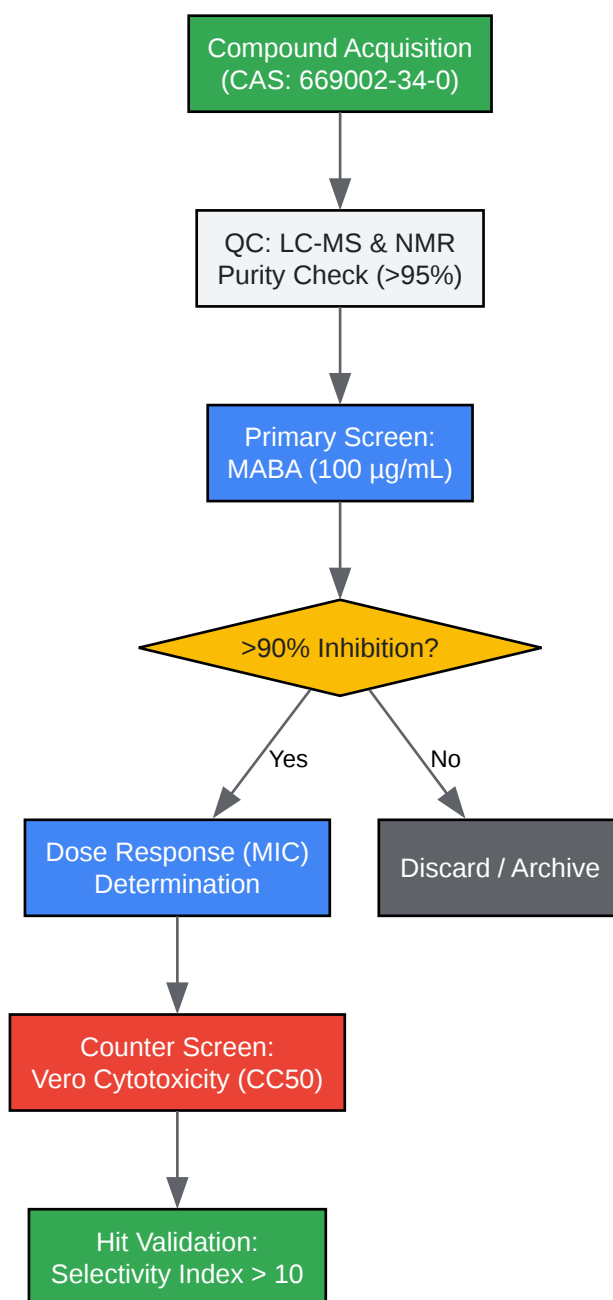
Protocol B: Cytotoxicity Counter-Screen (Vero Line)

Essential to ensure the "activity" is not due to general cellular toxicity.

- Seed Vero cells (African green monkey kidney) at
cells/well in DMEM.
- Incubate for 24h to allow attachment.
- Add compound in serial dilutions (similar to MABA).
- Incubate for 72h.
- Assess viability using MTT assay (read Absorbance at 570 nm).
- Selectivity Index (SI): Calculate
. An
is considered a promising hit.

Screening Workflow Diagram

This diagram outlines the logical flow from compound acquisition to hit validation.



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Figure 2: Validated Screening Workflow for Nitrobenzoic Acid Derivatives.

References

- Nitrobenzoates and Nitrothiobenzoates with Activity against *M. tuberculosis*. Source: National Institutes of Health (PMC) / Microorganisms. URL:[[Link](#)]

- From Structure to Function: 2-Chloro-5-nitrobenzoic Acid Derivatives as Potential Next-Generation Antibacterials. Source: National Institutes of Health (PMC). URL:[[Link](#)]
- PubChem Compound Summary: **4-(3-Methoxyphenyl)-2-nitrobenzoic acid**. Source: National Library of Medicine. URL:[[Link](#)]
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